

synonyms and alternative names for succinic acid peroxide

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Compound of Interest

Compound Name: Succinic acid peroxide

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An In-depth Technical Guide to Succinic Acid Peroxide

This technical guide provides a comprehensive overview of **succinic acid peroxide**, including its nomenclature, physicochemical properties, synthesis protocols, and safety information, tailored for researchers, scientists, and drug development professionals.

Synonyms and Alternative Names

Succinic acid peroxide is known by a variety of names in literature and chemical databases. A comprehensive list of these synonyms is provided below to aid in literature searches and substance identification.^{[1][2][3][4][5]}

- Alphozone^{[2][4]}
- Alfozono^{[2][4]}
- Bis(3-carboxypropionyl) peroxide^{[2][4]}
- Butanoic acid, 4,4'-dioxybis[4-oxo-^[2]
- Disuccinic acid peroxide^{[1][2][4]}
- Disuccinoyl peroxide^{[1][2][4]}

- Peroxide, bis(3-carboxypropionyl)[1][2]
- Peroxydisuccinic acid[1][2][4]
- Peroyl SA[1][2]
- Succinic monoperoxyanhydride[1][2][4]
- Succinic peroxide[2][4]
- Succinoyl peroxide[1][2][4]
- Succinyl peroxide[2][4]

The IUPAC name for this compound is 4-(3-carboxypropanoylperoxy)-4-oxobutanoic acid.[2]

Physicochemical Properties

The key chemical and physical properties of **succinic acid peroxide** are summarized in the table below. This data is essential for understanding its behavior in various experimental settings.

Property	Value	Reference(s)
Molecular Formula	C8H10O8	[2]
Molecular Weight	234.16 g/mol	[2]
Appearance	Fine white odorless powder	[2][5][6]
Melting Point	125 °C (decomposes)	[3][6]
Solubility	Moderately soluble in water and alcohol.	[3][5]
Density	1.493 g/cm ³	[6]
Flash Point	183.3 °C	[6]
XLogP3	-0.9	[2]
CAS Number	123-23-9	[2]

Experimental Protocols

Synthesis of Succinic Acid Peroxide

A common method for the preparation of **succinic acid peroxide** involves the oxidation of succinic anhydride with hydrogen peroxide.^[7] The following protocol is based on a patented method.^[7]

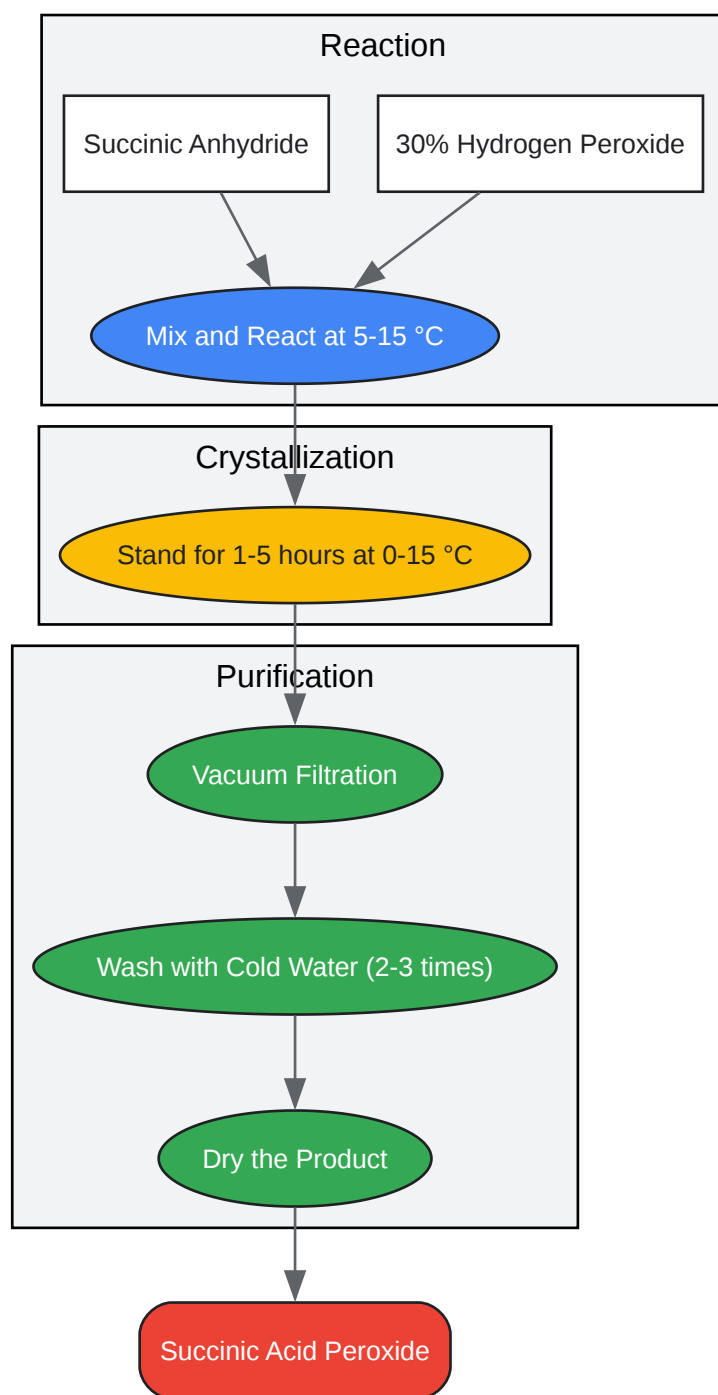
Materials:

- Succinic anhydride
- 30% Hydrogen peroxide (superoxol)
- Water (coolant)
- Standard laboratory glassware
- Vacuum filtration apparatus

Procedure:

- Under controlled temperature conditions of 5-15 °C, react succinic anhydride with 30% hydrogen peroxide.^[7] A molar ratio of succinic anhydride to hydrogen peroxide of 1.5:1 to 2:1 is recommended.^[7]
- After the reaction is complete, allow the mixture to stand for 1-5 hours at a temperature of 0-15 °C to facilitate crystallization.^[7]
- Perform vacuum filtration to separate the crystalline product.^[7]
- Wash the collected filter cake 2-3 times with a water coolant (0-15 °C).^[7]
- Dry the final product to obtain peroxysuccinic acid.^[7]

Workflow for the Synthesis of Succinic Acid Peroxide



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Synthesis of **Succinic Acid Peroxide**.

Safety and Handling

Succinic acid peroxide is a strong oxidizing agent and presents significant safety hazards.^[5] It is classified as an organic peroxide and can be explosive.^[5] Proper handling and storage are crucial to prevent accidents.

Key Hazards:

- Explosive: May explode from heat, shock, friction, or contamination.^[5]
- Strong Oxidizer: Can cause organic materials to ignite.^[5]
- Corrosive: Causes severe skin burns and eye damage.^[3]

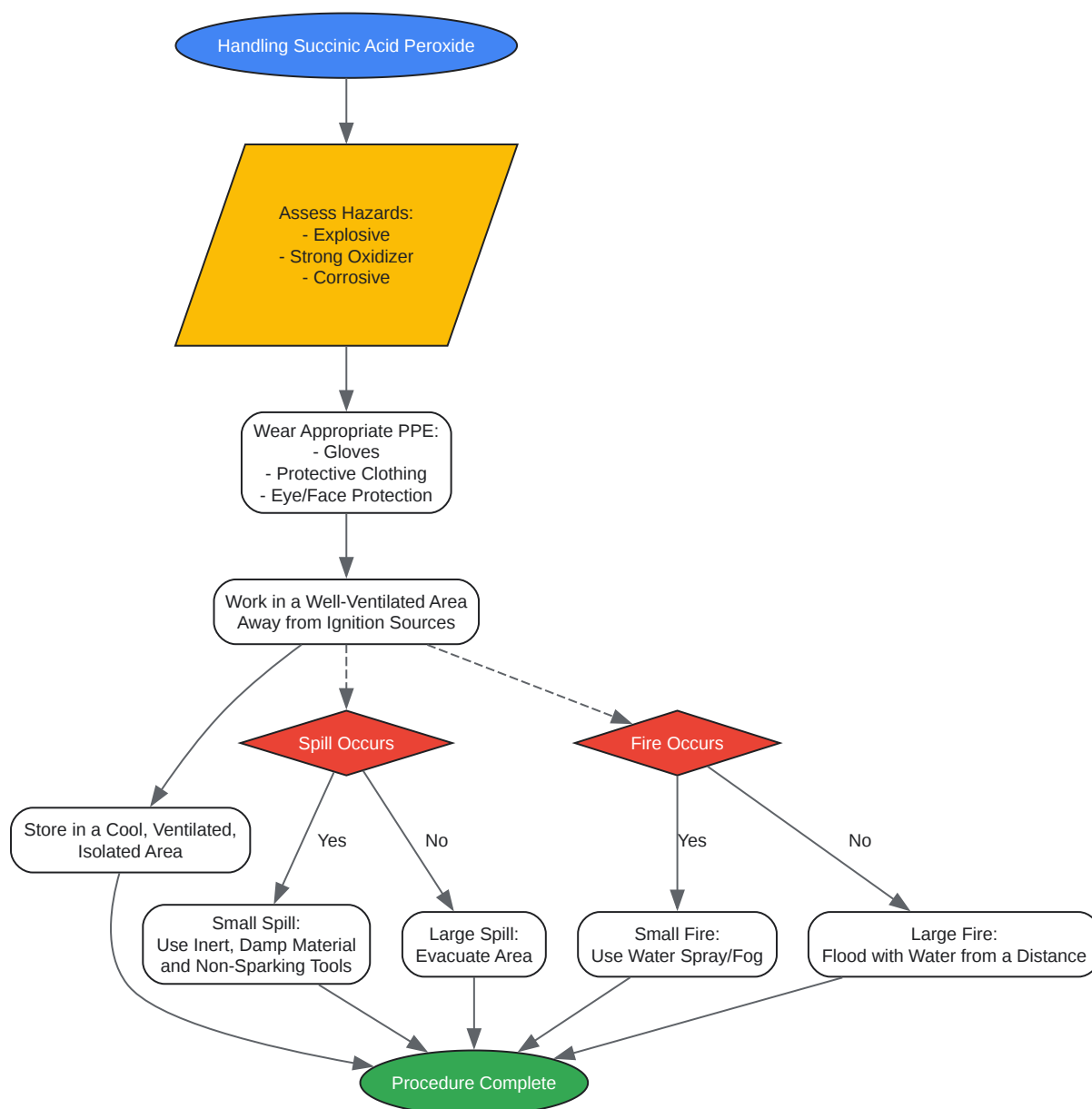
Recommended Handling Procedures:

- Work in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Store in a cool, isolated, and well-ventilated area away from combustible materials.

Spill and Fire Response:

- Small Spill: Pick up with inert, damp, non-combustible material using non-sparking tools and place into loosely covered plastic containers for disposal.^{[3][5]}
- Large Spill: Consider initial evacuation for at least 250 meters (800 feet) in all directions.^{[3][5]}
- Fire: Use water spray or fog. For large fires, flood the area with water from a distance.^{[3][5]}

Safety Workflow for Handling **Succinic Acid Peroxide**



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Safety Workflow for **Succinic Acid Peroxide**.

Biological Activity and Drug Development Applications

Despite a comprehensive search of scientific literature, there is a notable absence of research on the specific biological activities of **succinic acid peroxide** in the context of drug development or its interaction with cellular signaling pathways. Its primary documented applications are in industrial processes such as a polymerization catalyst, and as a disinfectant or antiseptic agent.[2]

Organic peroxides, as a class of compounds, are known to be sources of free radicals due to the labile O-O bond.[4][8] In biological systems, reactive oxygen species (ROS) are involved in a multitude of signaling pathways and can contribute to oxidative stress. However, no specific studies linking **succinic acid peroxide** to these pathways have been identified.

It is important to distinguish **succinic acid peroxide** from its non-peroxide counterpart, succinic acid (or succinate). Succinate is a key metabolic intermediate in the Krebs cycle and has been shown to have significant biological roles, including influencing energy metabolism and antioxidant biosynthesis.[9] However, these findings are not directly applicable to **succinic acid peroxide**.

Given the current state of research, the potential of **succinic acid peroxide** as a therapeutic agent or a tool for studying biological systems remains unexplored. Its high reactivity and hazardous nature may pose significant challenges for its application in a biological context. Professionals in drug development should exercise caution and note the lack of established biological data for this compound. note the lack of established biological data for this compound.

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